

Diacetyl-d-tartaric anhydride stability and storage conditions

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Compound of Interest

Compound Name: Tartaric anhydride

Cat. No.: B14155507

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Technical Support Center: Diacetyl-d-tartaric Anhydride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with diacetyl-d-tartaric anhydride.

Troubleshooting Guide

This guide addresses common issues encountered during the handling and storage of diacetyl-d-tartaric anhydride.

Issue 1: The material has become gummy or sticky.

- Possible Cause: Exposure to moisture. Diacetyl-d-tartaric anhydride is highly sensitive to moisture and will hydrolyze to diacetyltartaric acid upon contact with water.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Solution:
 - Immediately move the material to a dry environment, such as a desiccator with a strong desiccant (e.g., phosphorus pentoxide) or a glove box with an inert atmosphere.[\[3\]](#)
 - If the material is intended for a reaction where the presence of the diacid is acceptable, you may be able to proceed, but be aware that the purity is compromised.

- For applications requiring the pure anhydride, it is recommended to use a fresh, unopened container. Attempts to recrystallize the decomposed product are often unsuccessful and can lead to further degradation.[3]

Issue 2: The melting point of the solid is lower than specified.

- Possible Cause: Decomposition of the anhydride. A drop in melting point is a key indicator of impurity, likely due to hydrolysis.[3] One source notes that even when stored in a vacuum desiccator, the melting point can drop slightly over a few days before stabilizing.[3] If stored improperly in a standard stoppered bottle, the melting point can decrease significantly in a short period.[3]
- Solution:
 - Verify the storage conditions. Ensure the material has been kept in a tightly sealed container, in a cool, dry place, and preferably under an inert atmosphere.
 - If the melting point is significantly lower, the product has likely degraded and may not be suitable for your experiment. It is advisable to use a new batch of the reagent.

Issue 3: Inconsistent reaction outcomes.

- Possible Cause: Use of partially hydrolyzed diacetyl-d-**tartaric anhydride**. The presence of diacetyltartaric acid will alter the stoichiometry of your reaction and may introduce unwanted side products.
- Solution:
 - Always use a fresh container or a properly stored aliquot of the reagent for critical experiments.
 - Consider preparing the diacetyl-d-**tartaric anhydride** immediately before use if possible, as it is noted to be unstable and best prepared as needed.[3]

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for diacetyl-d-**tartaric anhydride**?

A1: To ensure the stability of diacetyl-d-**tartaric anhydride**, it should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[4] It is sensitive to moisture and should be protected from it.[2] For long-term storage, refrigeration at 2-8°C or even below 0°C is recommended.[5][6] Storing under an inert gas atmosphere is also advised. For maximum stability, a vacuum desiccator containing a potent desiccant like phosphorus pentoxide can be used.[3]

Q2: What materials are incompatible with diacetyl-d-**tartaric anhydride**?

A2: Diacetyl-d-**tartaric anhydride** should not be stored with or exposed to water, alcohols, strong oxidizing agents, or strong acids.[1][2] It reacts with water to form diacetyltartaric acid.[1]

Q3: What are the signs of decomposition?

A3: The primary signs of decomposition are a change in physical appearance, such as becoming gummy or sticky, and a decrease in the melting point.[3]

Q4: What personal protective equipment (PPE) should be used when handling this compound?

A4: When handling diacetyl-d-**tartaric anhydride**, it is important to wear appropriate personal protective equipment, including safety goggles with side-shields, chemical-resistant gloves (e.g., nitrile rubber), and protective clothing.[1][2][4] If there is a risk of dust formation, a respirator should be used.[4]

Q5: How should spills of diacetyl-d-**tartaric anhydride** be handled?

A5: For minor spills, clean up immediately, avoiding dust generation.[1] Wear appropriate PPE and avoid contact with skin and eyes.[1] For major spills, evacuate the area and alert emergency personnel.[1] Prevent the dust from forming explosive mixtures with air.[1]

Data and Protocols

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₈ O ₇	[2]
Molecular Weight	216.15 g/mol	[2]
Appearance	White crystalline flakes or powder	[1][6]
Melting Point	130-135 °C (lit.)	[5]

Recommended Storage Conditions Summary

Condition	Recommendation	Source
Temperature	Refrigerate (2-8°C) or store at <0°C	[5][6]
Atmosphere	Dry, inert gas	
Container	Tightly sealed, original container	[1][4]
Incompatibles	Water, alcohols, strong oxidizing agents, strong acids	[1][2]

Key Experimental Protocol: Synthesis of Diacetyl-d-tartaric Anhydride

This protocol is adapted from a literature procedure and highlights the necessary precautions for handling this unstable compound.[3][7]

Materials:

- Anhydrous, powdered d-tartaric acid
- Acetic anhydride
- Concentrated sulfuric acid

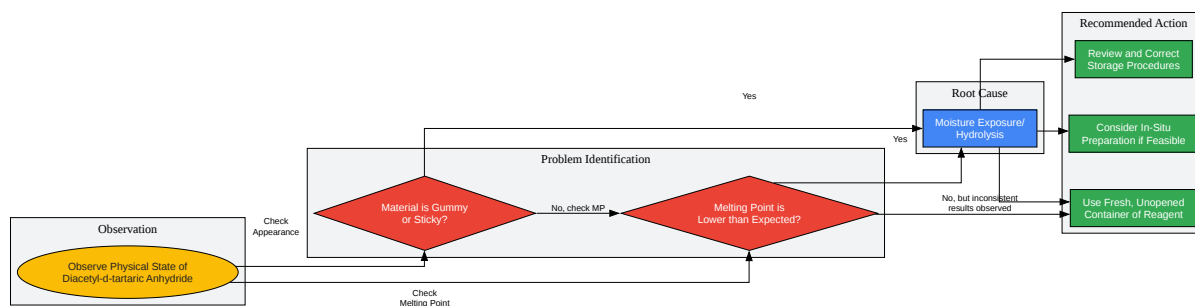
- Dry benzene
- Cold absolute ether
- 500-mL three-necked round-bottomed flask with a stirrer and two reflux condensers

Procedure:

- In the flask, place 40 g (0.27 mole) of anhydrous, powdered d-tartaric acid.[\[7\]](#)
- Prepare a solution of 1.2 mL of concentrated sulfuric acid in 136 g (1.33 moles) of acetic anhydride.[\[7\]](#)
- Add the acetic anhydride solution to the tartaric acid and begin stirring. The reaction mixture will warm as the tartaric acid dissolves.[\[7\]](#)
- Gently heat the solution under reflux with stirring for 10 minutes. The reaction can be vigorous initially.[\[3\]](#)
- Pour the hot solution into a beaker and cool in an ice bath for 1 hour to crystallize the product.[\[7\]](#)
- Collect the crude crystals using a Büchner funnel.[\[7\]](#)
- Wash the crystals twice with 20-mL portions of dry benzene.[\[7\]](#)
- Mechanically stir the crystals with 175 mL of cold absolute ether, then filter.[\[7\]](#)
- Dry the product in a vacuum desiccator over phosphorus pentoxide and paraffin shavings for 24 hours.[\[7\]](#)

The expected yield is 41–44.5 g (71–77%) with a melting point of 133–134°C.[\[7\]](#) Note: The product is not stable and should ideally be prepared fresh for use.[\[3\]](#)

Visual Guides



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Caption: Troubleshooting workflow for stability issues with Diacetyl-d-**tartaric Anhydride**.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. fishersci.fr [fishersci.fr]
- 3. orgsyn.org [orgsyn.org]

- 4. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 5. (+)-O,O -Diacetyl- L -tartaric anhydride 97 6283-74-5 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 6. [chemimpex.com](https://www.chemimpex.com) [[chemimpex.com](https://www.chemimpex.com)]
- 7. Synthesis of Diacetyl-D-tartaric anhydride - Chempedia - LookChem [[lookchem.com](https://www.lookchem.com)]
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